

# Technical Guide: Physicochemical Properties of 2,5-Dichloro-3-methoxypyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,5-Dichloro-3-methoxypyridine

Cat. No.: B572663

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential physicochemical data for **2,5-Dichloro-3-methoxypyridine**, a chemical compound relevant in various research and development applications. The information is presented to support laboratory work and computational modeling.

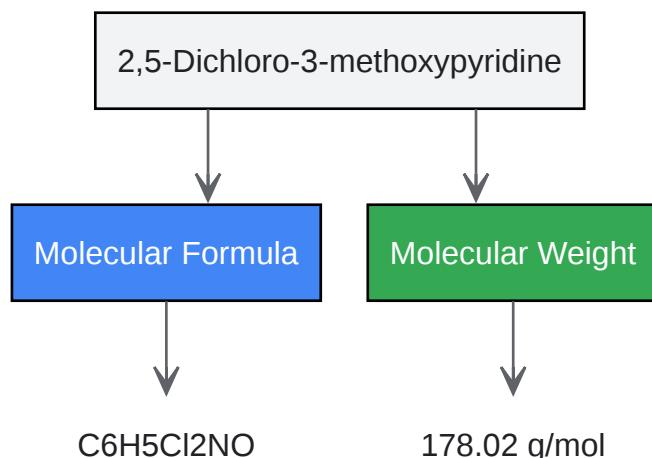
## Core Physicochemical Data

The fundamental molecular properties of **2,5-Dichloro-3-methoxypyridine** have been determined and are summarized below. This data is critical for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Property	Value	Citations
Molecular Formula	C <sub>6</sub> H <sub>5</sub> Cl <sub>2</sub> NO	<a href="#">[1]</a>
Molecular Weight	178.02 g/mol	
Monoisotopic Mass	176.9748192 g/mol	<a href="#">[1]</a>

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical entity and its core molecular identifiers.



[Click to download full resolution via product page](#)

Figure 1. Relationship between chemical name and molecular properties.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2,5-Dichloro-3-methoxypyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b572663#2-5-dichloro-3-methoxypyridine-molecular-weight-and-formula]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)